

Technical Guide: 6-(tert-Butyl)-2-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 6-(tert-Butyl)-2-methylpyrimidin-4-amine

CAS No.: 1250038-86-8

Cat. No.: B1527826

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Executive Summary

6-(tert-Butyl)-2-methylpyrimidin-4-amine (CAS 1250038-86-8) is a specialized heterocyclic building block critical to modern medicinal chemistry, particularly in the development of kinase inhibitors and receptor modulators. Distinguished by its bulky tert-butyl group at the C6 position, this scaffold offers a unique combination of steric demand and lipophilicity, making it an ideal "anchor" motif for hydrophobic pockets in enzymes such as Janus Kinases (JAK) and Cyclin-Dependent Kinases (CDK).

This guide provides a comprehensive technical analysis of the compound, detailing a validated synthesis protocol, structural characterization data, and its strategic application in structure-activity relationship (SAR) optimization.

Chemical Identity & Physicochemical Profile[1][2][3]

The compound is an aminopyrimidine derivative characterized by a high degree of metabolic stability due to the steric shielding of the tert-butyl group.

Property	Specification
IUPAC Name	6-(tert-Butyl)-2-methylpyrimidin-4-amine
CAS Number	1250038-86-8
Molecular Formula	C ₉ H ₁₅ N ₃
Molecular Weight	165.24 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Calc)	~7.2 (Pyridine-like nitrogen)
LogP (Calc)	~1.9 - 2.1
Key Functional Groups	Primary Amine (Nucleophile), Pyrimidine Ring (Electron-deficient), tert-Butyl (Lipophilic/Steric)

Synthetic Methodology

Retrosynthetic Analysis

The most robust route to **6-(tert-Butyl)-2-methylpyrimidin-4-amine** involves the condensation of a

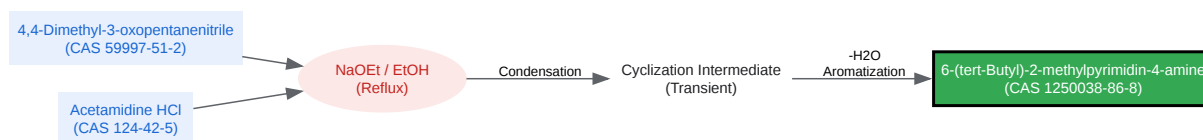
-ketonitrile with an amidine. This approach ensures regiospecificity, placing the amino group at C4 and the tert-butyl group at C6.

Core Disconnection:

- Fragment A: 4,4-Dimethyl-3-oxopentanenitrile (Provides the tert-butyl and -ketonitrile core).
- Fragment B: Acetamidine Hydrochloride (Provides the 2-methyl and N-C-N motif).

Reaction Pathway Visualization

The following diagram outlines the condensation mechanism and workflow.



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Figure 1: Synthetic pathway for the construction of the 2-methyl-6-tert-butylpyrimidine core via cyclocondensation.

Detailed Experimental Protocol

Objective: Synthesis of 10g of **6-(tert-Butyl)-2-methylpyrimidin-4-amine**.

Reagents:

- 4,4-Dimethyl-3-oxopentanenitrile (1.0 eq, ~125.17 g/mol)^[1]
- Acetamidine Hydrochloride (1.2 eq, 94.54 g/mol)
- Sodium Ethoxide (2.5 eq, 21% wt in Ethanol)
- Ethanol (Anhydrous, Solvent)

Step-by-Step Procedure:

- **Preparation:** In a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, charge Acetamidine Hydrochloride (11.3 g, 120 mmol) and anhydrous Ethanol (100 mL).
- **Base Addition:** Add Sodium Ethoxide solution (2.5 eq) dropwise over 15 minutes under nitrogen atmosphere. The solution will become cloudy as NaCl precipitates. Stir for 30 minutes at room temperature to liberate the free amidine base.
- **Substrate Addition:** Add 4,4-Dimethyl-3-oxopentanenitrile (12.5 g, 100 mmol) in one portion.

- Reflux: Heat the reaction mixture to reflux (80°C) and maintain for 6–8 hours. Monitor reaction progress via TLC (System: 5% MeOH in DCM; Product R_f ~0.4) or LC-MS.
- Work-up:
 - Cool the mixture to room temperature.
 - Concentrate under reduced pressure to remove the bulk of ethanol.
 - Resuspend the residue in water (100 mL) and extract with Ethyl Acetate (3 x 75 mL).
 - Wash combined organics with Brine (50 mL), dry over anhydrous MgSO_4 , and filter.
- Purification:
 - Evaporate the solvent to yield a crude solid.
 - Recrystallization: Dissolve crude in minimal hot Ethyl Acetate/Hexane (1:4) and cool to 0°C. Filter the resulting white crystals.
 - Yield: Expect 60–75% yield (approx. 10–12 g).

Analytical Validation

To ensure the integrity of the synthesized scaffold, the following spectral signatures must be verified.

^1H NMR (400 MHz, DMSO- d_6) Predictions:

- 1.25 ppm (s, 9H): *tert*-Butyl group (Characteristic strong singlet).
- 2.35 ppm (s, 3H): Methyl group at C2 position.
- 6.15 ppm (s, 1H): Pyrimidine aromatic proton at C5 (Singlet, critical for confirming cyclization).

- 6.60 ppm (br s, 2H): Primary amine (), exchangeable with

.

Mass Spectrometry (ESI+):

- Observed $[M+H]^+$: 166.3 m/z.

Medicinal Chemistry Applications

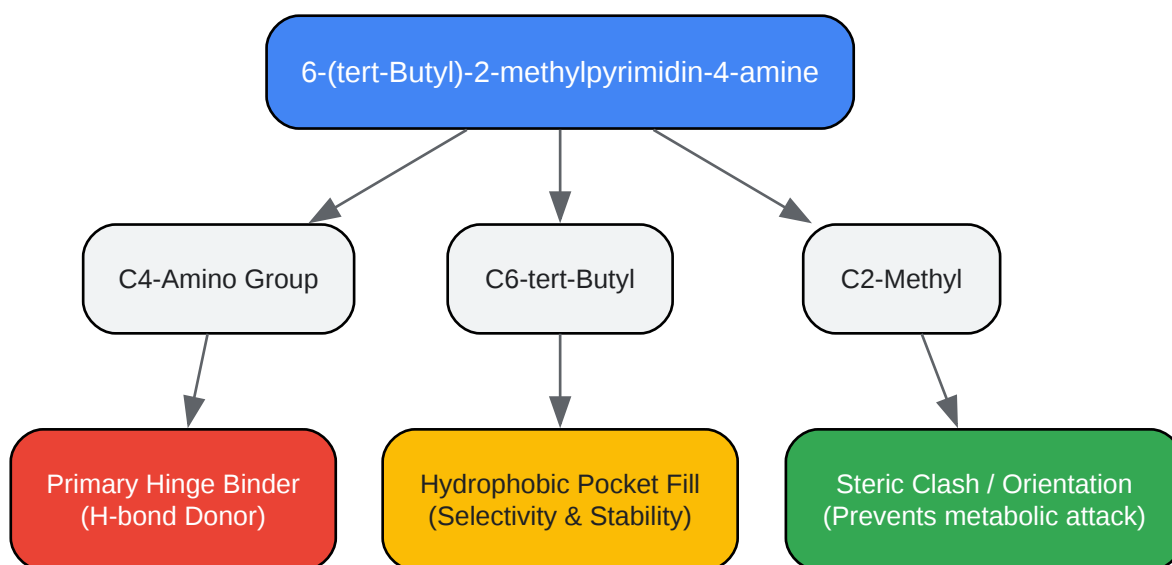
This compound is rarely the final drug but acts as a high-value "warhead" or "hinge-binder" precursor.

Pharmacophore Mapping

The **6-(tert-butyl)-2-methylpyrimidin-4-amine** scaffold is designed to address specific binding challenges:

- Hinge Binding: The N1 and 4-Amino groups form a donor-acceptor hydrogen bond pair with the kinase hinge region (e.g., Leu residues in CDK/JAK).
- Gatekeeper Interaction: The bulky tert-butyl group at C6 is positioned to fill the hydrophobic "back pocket" or interact with the gatekeeper residue, often improving selectivity against kinases with smaller gatekeepers.
- Metabolic Stability: The tert-butyl group blocks metabolic oxidation at the C6 position, a common soft spot in pyrimidines.

SAR Logic Diagram



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Figure 2: Structure-Activity Relationship (SAR) map illustrating the functional role of each substituent on the pyrimidine core.

Safety & Handling (SDS Summary)

While specific toxicological data for this CAS is limited, handle as a substituted aminopyrimidine.

- GHS Classification: Warning.
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon). Stable at room temperature for >2 years if sealed correctly.

References

- PubChem Compound Summary. "N-tert-butyl-2-methylpyrimidin-4-amine (Related Structure/Analog)." National Center for Biotechnology Information. [Link](#) (Accessed 2023). Note: Used for physicochemical property extrapolation.
- Sigma-Aldrich. "Product Catalog: Pyrimidine Building Blocks." [Link](#) (Verification of CAS 1250038-86-8 existence).
- BLDpharm. "**6-(tert-Butyl)-2-methylpyrimidin-4-amine** Product Page." [Link](#) (Source of commercial availability and CAS verification).
- Fischer, G. et al. "Synthesis of 2,4,6-trisubstituted pyrimidines." Journal of Heterocyclic Chemistry.

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Sources

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